

An In-depth Technical Guide to 1-Pyrenecarboxylic Acid: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Pyrenecarboxylic acid

Cat. No.: B011634

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **1-pyrenecarboxylic acid**. The information is curated for researchers, scientists, and professionals in drug development who utilize fluorescent probes and functionalized aromatic compounds in their work.

Core Chemical Properties

1-Pyrenecarboxylic acid is a polycyclic aromatic hydrocarbon (PAH) derivative characterized by a pyrene backbone with a carboxylic acid substituent. This amphiphilic nature, combining the hydrophobic pyrene core with a hydrophilic carboxyl group, makes it a versatile molecule in various scientific applications.^{[1][2]} It is particularly noted for its fluorescent properties, serving as a valuable probe in biophysical and material science studies.^[3]

Quantitative Data Summary

The key chemical and physical properties of **1-pyrenecarboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₀ O ₂	[4]
Molecular Weight	246.26 g/mol	
Melting Point	270-272 °C	[4]
Boiling Point	~329.26 °C (estimate)	[4][5]
pKa (predicted)	3.49 ± 0.30	[4]
pKa (ground state)	~4.0	[6]
pKa (excited state)	~8.1	[6]
Solubility	Soluble in DMF, ethanol, acetone; limited solubility in water.[3][4]	
Appearance	Light yellow to yellow to green powder/crystal	[3]

Molecular Structure and Identification

The structural details of **1-pyrenecarboxylic acid** are fundamental to understanding its reactivity and photophysical behavior.

- IUPAC Name: pyrene-1-carboxylic acid
- CAS Number: 19694-02-1
- SMILES String: O=C(O)c1ccc2ccc3cccc4ccc1c2c34
- InChI Key: HYISVWRHTUCNCS-UHFFFAOYSA-N

The molecule consists of a planar pyrene ring system, which is responsible for its characteristic UV-Visible absorption and fluorescence. The carboxylic acid group at the 1-position provides a reactive handle for conjugation to other molecules, such as biomolecules or polymers.[3]

Spectral Properties

1-Pyrenecarboxylic acid is a well-known fluorophore that exhibits absorption in the UV region. [7] Its fluorescence is sensitive to the local environment, making it a useful probe for studying molecular interactions.[6]

Spectral Property	Value	Source
UV-Vis Absorption (λ_{max})	~340 nm	[8]
Fluorescence Lifetime (in living cells)	55 - 185 ns (oxygen dependent)	[9]
Fluorescence Lifetime (of a derivative under N ₂)	~215 ns	[9]

Experimental Protocols

Synthesis of 1-Pyrenecarboxylic Acid

A common method for the synthesis of **1-pyrenecarboxylic acid** involves the carboxylation of pyrene. The following is a representative protocol:

- Lithiation of Pyrene:
 - Dissolve pyrene in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran (THF), under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution to 0°C in an ice bath.
 - Add an organolithium reagent, such as n-butyllithium, dropwise to the solution.
 - Stir the reaction mixture at room temperature for several hours to ensure complete lithiation.
- Carboxylation:
 - Cool the solution of 1-pyrenyllithium to a low temperature (e.g., -78°C) using a dry ice/acetone bath.

- Introduce a source of carbon dioxide, typically by adding crushed dry ice (solid CO₂), to the reaction mixture.
- Allow the reaction to warm to room temperature overnight as the dry ice sublimes.
- Work-up and Isolation:
 - Quench the reaction by the careful addition of water.
 - Acidify the aqueous layer with a mineral acid, such as hydrochloric acid (HCl), to a pH of approximately 2. This will protonate the carboxylate salt, causing the **1-pyrenecarboxylic acid** to precipitate out of the solution.
 - Collect the solid product by vacuum filtration and wash with cold water to remove any remaining salts.

Purification by Recrystallization

The crude **1-pyrenecarboxylic acid** can be purified by recrystallization to obtain a high-purity product.^[4]

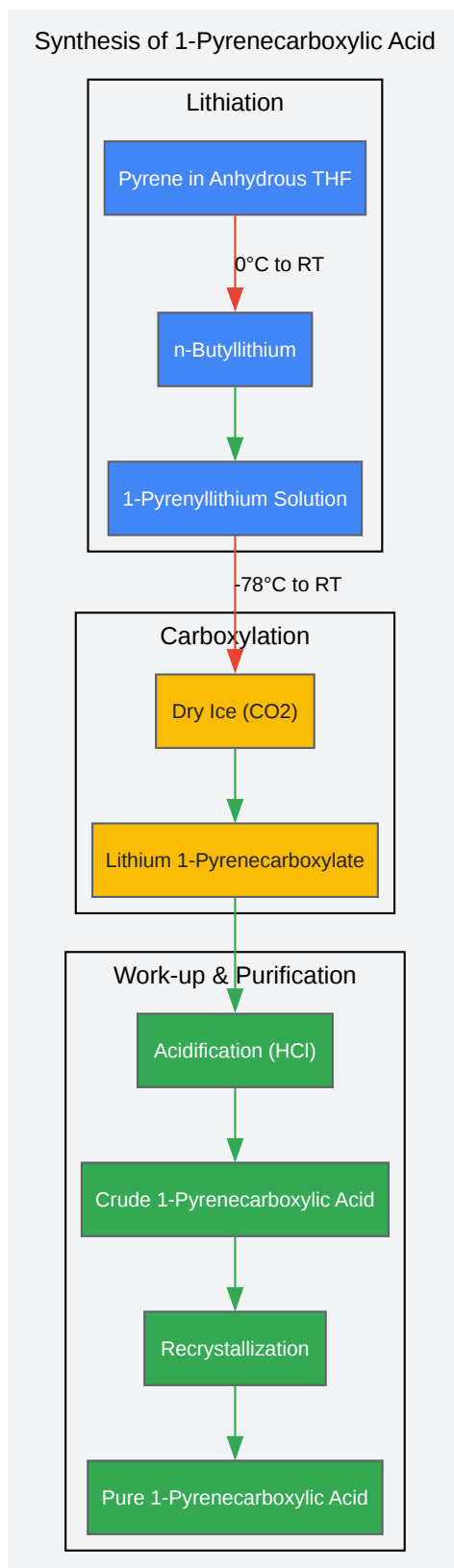
- Solvent Selection: Choose a suitable solvent or solvent system. Common solvents for the recrystallization of **1-pyrenecarboxylic acid** include benzene, chlorobenzene, nitrobenzene, or 95% ethanol.^[4] An ideal solvent should dissolve the compound well at high temperatures but poorly at low temperatures.
- Dissolution:
 - Place the crude **1-pyrenecarboxylic acid** in an Erlenmeyer flask.
 - Add a minimal amount of the chosen solvent and heat the mixture to the solvent's boiling point with stirring until the solid is completely dissolved. Add more solvent in small portions if necessary to achieve complete dissolution.^[10]
- Decolorization (Optional): If the solution is colored due to impurities, a small amount of activated charcoal can be added to the hot solution to adsorb the colored impurities. Boil the solution for a few minutes.

- Hot Filtration (Optional): If charcoal or other insoluble impurities are present, perform a hot gravity filtration to remove them. This step should be done quickly to prevent premature crystallization.
- Crystallization:
 - Allow the hot, clear solution to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.[\[11\]](#)
 - Once the solution has reached room temperature, it can be placed in an ice bath to maximize the yield of the crystals.
- Isolation and Drying:
 - Collect the purified crystals by vacuum filtration.
 - Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining soluble impurities.
 - Dry the crystals thoroughly to remove any residual solvent. The melting point of the purified product can then be determined to assess its purity.

Visualizations

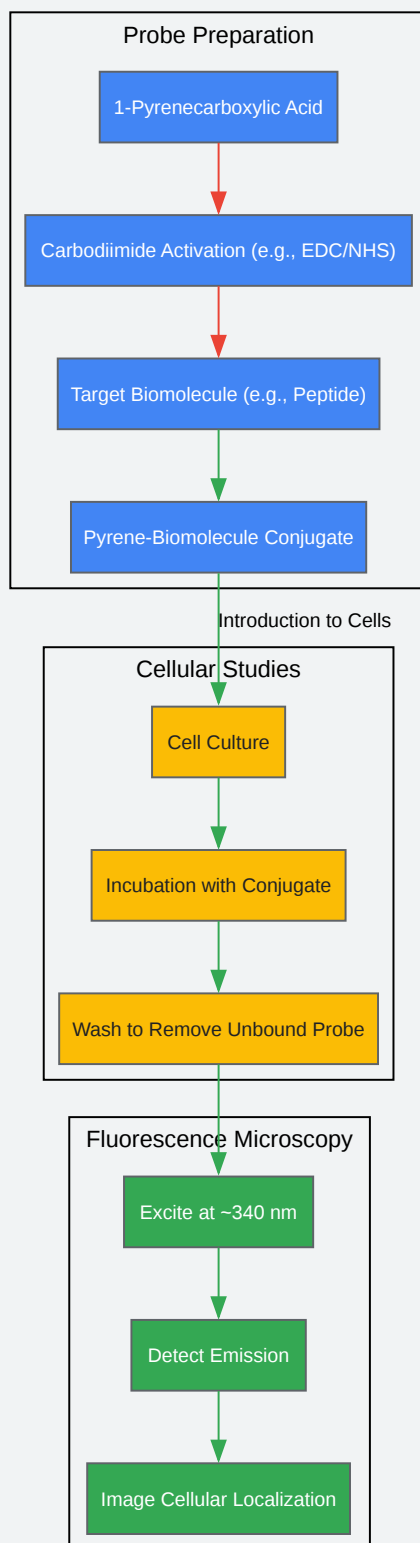
Experimental Workflow: Synthesis of 1-Pyrenecarboxylic Acid

Synthesis of 1-Pyrenecarboxylic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **1-pyrenecarboxylic acid**.

Experimental Workflow: Use as a Fluorescent Probe in Cellular Imaging

1-Pyrenecarboxylic Acid as a Fluorescent Probe



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Caption: Workflow for using **1-pyrenecarboxylic acid** as a fluorescent probe.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Pyrenecarboxylic Acid: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011634#1-pyrenecarboxylic-acid-chemical-properties-and-structure]

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